

Essential Guide to the Safe Disposal of 17:0-14:1 PC-d5

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 17:0-14:1 PC-d5

Cat. No.: B15556610

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is paramount to ensuring laboratory safety and environmental protection. This guide provides detailed, step-by-step procedures for the safe disposal of **17:0-14:1 PC-d5**, a deuterated phospholipid commonly used as an internal standard in lipidomics research.^{[1][2]} Adherence to these guidelines is crucial for minimizing risks and maintaining a safe research environment.

Safety and Handling Precautions

Before beginning any disposal procedure, it is essential to consult the Safety Data Sheet (SDS) for **17:0-14:1 PC-d5**.^[3] Personal protective equipment (PPE) should always be worn, including chemical-resistant gloves, laboratory coats, and safety glasses. All handling of this compound should occur in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or vapors.

Quantitative Data Summary

The following table summarizes the key quantitative information for **17:0-14:1 PC-d5**, also known as 1-heptadecanoyl-2-myristoleoyl-sn-glycero(d5)-3-phosphocholine.

Property	Value
CAS Number	2342575-80-6
Molecular Formula	C39H71D5NO8P
Molecular Weight	723.03 g/mol
Storage Temperature	-20°C

Step-by-Step Disposal Protocol

The disposal of **17:0-14:1 PC-d5** must be conducted in accordance with all local, state, and federal regulations for chemical waste.

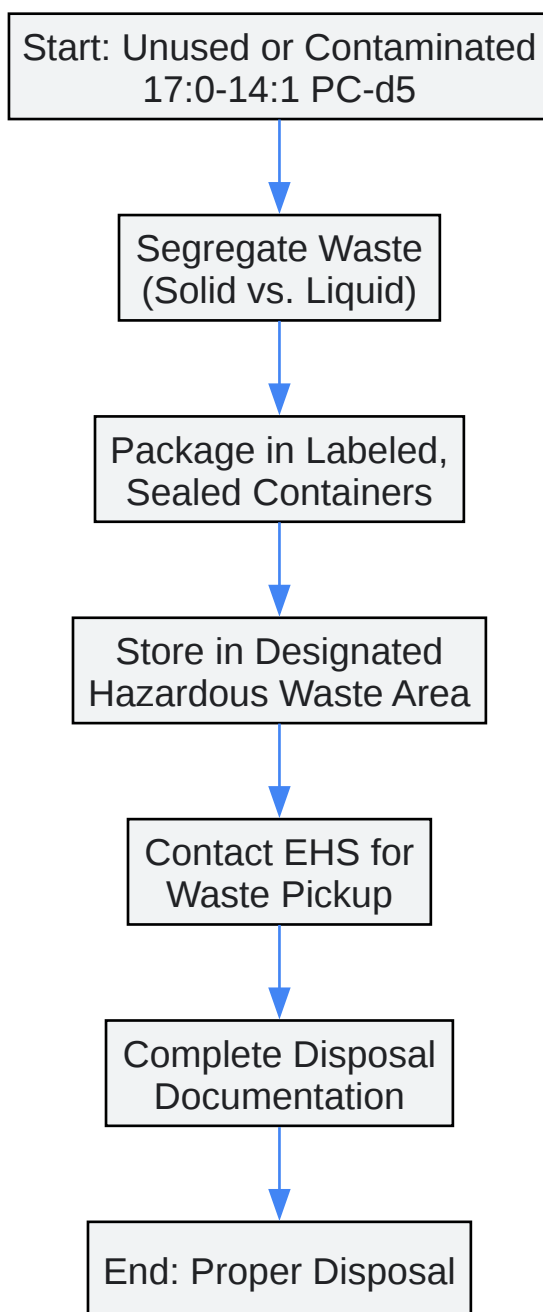
Experimental Protocol: Chemical Waste Disposal

- Segregation of Waste: Isolate waste containing **17:0-14:1 PC-d5** from other laboratory waste streams. This includes any unused product, contaminated consumables (e.g., pipette tips, vials), and solutions.
- Containerization:
 - Place solid waste, such as contaminated labware, into a clearly labeled, sealed, and puncture-proof waste container designated for chemical waste.
 - Collect liquid waste containing **17:0-14:1 PC-d5** in a compatible, leak-proof container. Ensure the container is properly sealed and labeled with the full chemical name and any associated hazards.
- Labeling: All waste containers must be clearly and accurately labeled with "Hazardous Waste," the full chemical name "**17:0-14:1 PC-d5**," and any other components in the waste mixture.
- Storage: Store the sealed and labeled waste containers in a designated, secure hazardous waste accumulation area away from incompatible materials. The storage area should be cool, dry, and well-ventilated.

- Arranging for Pickup: Contact your institution's Environmental Health and Safety (EHS) office to schedule a pickup for the hazardous waste. Do not attempt to dispose of this chemical down the drain or in regular trash.
- Documentation: Maintain a log of all hazardous waste generated, including the chemical name, quantity, and date of disposal.

Disposal Workflow Diagram

The following diagram illustrates the logical flow for the proper disposal of **17:0-14:1 PC-d5**.



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Caption: Workflow for the safe disposal of **17:0-14:1 PC-d5**.

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References

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